

Proper Disposal Procedures for 7-Hydroxy-DPAT Hydrobromide

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Compound of Interest

Compound Name: 7-Hydroxy-DPAT hydrobromide

Cat. No.: B1664203

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The following guide provides essential safety and logistical information for the proper disposal of **7-Hydroxy-DPAT hydrobromide**, a selective dopamine D3 receptor agonist used in research. Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. This substance is considered hazardous and must be handled accordingly.^[1]

Hazard Assessment and Waste Classification

Before handling, it is crucial to recognize the hazards associated with **7-Hydroxy-DPAT hydrobromide**. It is classified as an irritant to the skin, eyes, and respiratory system.^[1] Furthermore, it is considered harmful to aquatic organisms, and its release into the environment must be prevented.^[1] All waste containing this compound, including pure substance, solutions, and contaminated labware, must be treated as hazardous chemical waste.

Chemical and Hazard Data Summary

Property	Data
Chemical Name	7-(dipropylamino)-5,6,7,8-tetrahydro-1-naphthalenol, monohydrobromide
Synonyms	8-OH-DPAT, 7-Hydroxy-DPAT HBr
CAS Number	76135-31-4[2]
Molecular Formula	C ₁₆ H ₂₅ NO • HBr[3]
Formula Weight	328.3[3]
GHS Hazard Statements	H315: Causes skin irritation
	H319: Causes serious eye irritation
	H335: May cause respiratory irritation
Environmental Hazard	Water Hazard Class 1: Slightly hazardous for water[2]

Personal Protective Equipment (PPE)

When handling **7-Hydroxy-DPAT hydrobromide** for disposal, all personnel must wear appropriate PPE to minimize exposure risk.

- Gloves: Nitrile gloves are required.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard lab coat must be worn.
- Respiratory Protection: If there is a risk of generating dust, use a dust respirator.[1]

Step-by-Step Disposal Protocol

Disposal of **7-Hydroxy-DPAT hydrobromide** must be conducted in accordance with local, state, and federal regulations.[1] The following steps provide a general operational workflow.

Experimental Protocol: Waste Segregation and Containment

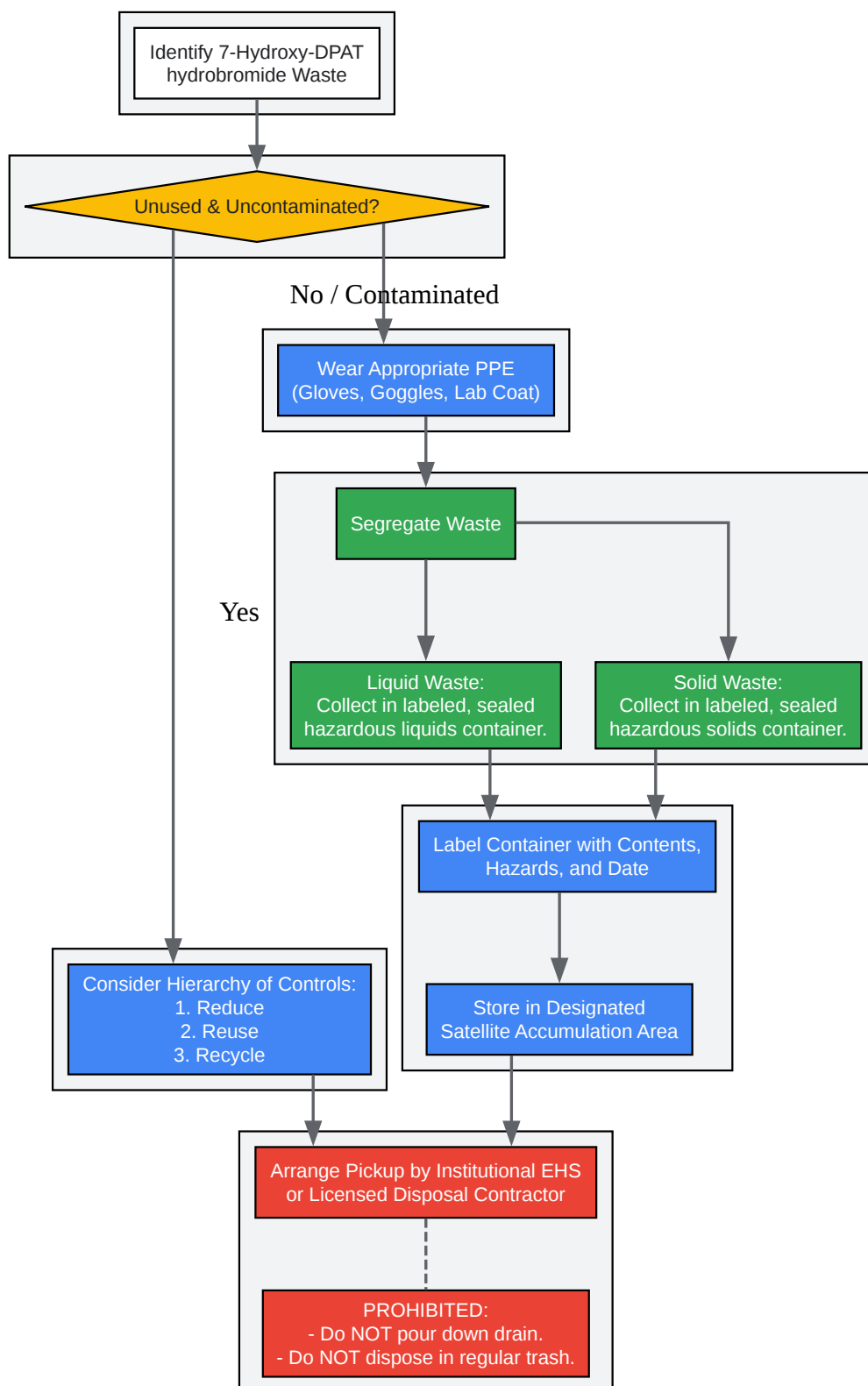
- Segregate Waste Streams: Do not mix **7-Hydroxy-DPAT hydrobromide** waste with other incompatible waste streams.
 - Solid Waste: Collect unused compounds, contaminated weighing paper, gloves, and any materials used for spill cleanup in a dedicated, clearly labeled hazardous waste container for solids.[\[4\]](#)
 - Liquid Waste: Collect solutions containing the compound in a separate, compatible, and clearly labeled hazardous liquid waste container.[\[4\]](#)
- Label Waste Containers: All waste containers must be accurately and clearly labeled. The label should include:
 - The full chemical name: "**7-Hydroxy-DPAT hydrobromide**"
 - The words "Hazardous Waste"
 - The specific hazards (e.g., "Irritant," "Toxic")
 - Accumulation start date
 - The name and contact information of the generating laboratory
- Store Waste Appropriately:
 - Store all waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[5\]](#)
 - Ensure containers are kept tightly sealed at all times, except when adding waste.[\[2\]](#)[\[5\]](#)
 - Provide secondary containment to prevent spills.[\[5\]](#)
- Final Disposal:
 - Do not dispose of this chemical down the drain or in the household garbage.[\[2\]](#) The product should not be allowed to reach the sewage system.[\[2\]](#)

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

Spill Management

In the event of a spill, follow these procedures:

- Alert Personnel: Notify others in the immediate area.
- Wear PPE: Ensure you are wearing the appropriate protective equipment before cleaning the spill.
- Contain the Spill: Use dry cleanup procedures and avoid generating dust.^[1] You can dampen the material with water to prevent it from becoming airborne before sweeping.^[1]
- Collect Waste: Carefully sweep or vacuum the material. If using a vacuum, it must be fitted with a HEPA filter.^[1]
- Dispose of Cleanup Materials: Place all contaminated absorbent materials and cleaning supplies into the designated solid hazardous waste container.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. benchchem.com [benchchem.com]
- 5. nswai.org [nswai.org]
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